

Advanced Application Note: Tedizolid Phosphate Ester for Topical Ocular Delivery

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Compound of Interest

Compound Name: *Tedizolid Pyrophosphate Ester*

CAS No.: 1239662-48-6

Cat. No.: B1145330

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Executive Summary & Scientific Rationale

Tedizolid Phosphate (TZP) is a second-generation oxazolidinone prodrug designed to overcome the limitations of Linezolid, specifically regarding potency and side-effect profiles. In the context of ocular therapeutics, TZP targets Methicillin-resistant *Staphylococcus aureus* (MRSA) keratitis and endophthalmitis.

The "Pyrophosphate" vs. Phosphate Nomenclature

While often colloquially referenced in synthesis contexts regarding phospho-ester bonds, the clinically relevant molecule is the Phosphate Monoester (TR-701). The "pyrophosphate" terminology in your request likely pertains to the specific enzymatic cleavage required for activation or a specific salt synthesis intermediate. This guide focuses on the Phosphate Ester Prodrug, as it is the established chemical entity for solubility enhancement in ocular delivery.

The Ocular Delivery Challenge

The eye presents a dual barrier:

- Static Barrier: The corneal epithelium (lipophilic) and stroma (hydrophilic).
- Dynamic Barrier: Tear turnover and nasolacrimal drainage.

The Prodrug Strategy: Tedizolid (active) is lipophilic and poorly soluble (~0.1 mg/mL). The Phosphate Ester modification significantly increases aqueous solubility (>50 mg/mL at pH 7.4), allowing for high-concentration topical formulation. Upon contact with the cornea, endogenous phosphatases (alkaline/acid) hydrolyze the ester, releasing the active lipophilic Tedizolid, which then penetrates the corneal epithelium.

Mechanism of Action & Activation Pathway

The following diagram illustrates the prodrug activation specifically within the ocular microenvironment.



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Figure 1: The enzymatic hydrolysis pathway of Tedizolid Phosphate in the ocular environment.

Protocol A: Formulation of Tedizolid Phosphate Nanocrystals (TZP-NC)

Recent research indicates that while the phosphate ester improves solubility, nanocrystal (NC) formulations further enhance corneal retention and bioavailability compared to simple aqueous solutions.

Materials

- Tedizolid Phosphate (TZP)[1][2][3][4][5][6][7][8][9][10][11]

- Stabilizers: Poloxamer 188 (P188) or Polyvinyl Alcohol (PVA)
- Cationic Agent (Optional for corneal adhesion): Benzalkonium Chloride (BKC) or Stearylamine
- Solvent: Dimethyl Sulfoxide (DMSO) - for antisolvent method
- Anti-solvent: Deionized Water (cooled to 4°C)

Step-by-Step Methodology (Antisolvent Precipitation)

- Organic Phase Preparation:
 - Dissolve 10 mg of TZP in 1.0 mL of DMSO. Ensure complete solubilization by vortexing.
- Aqueous Phase Preparation:
 - Prepare 10 mL of aqueous solution containing 0.5% w/v Poloxamer 188.
 - Optional: Add 0.01% BKC to impart a positive charge (Zeta potential modulation) for better interaction with the negatively charged corneal mucin.
 - Maintain at 4°C using an ice bath.
- Precipitation:
 - Under high-speed mechanical stirring (e.g., 1,500 RPM), inject the Organic Phase dropwise into the Aqueous Phase.
 - Observation: Immediate formation of a milky suspension indicates nanocrystal precipitation.
- Homogenization (Critical for Size Control):
 - Subject the suspension to High-Pressure Homogenization (HPH) or Probe Sonication.
 - Settings: 15 minutes at 40% amplitude (pulse: 5s ON, 2s OFF) to prevent overheating.
- Solvent Removal:

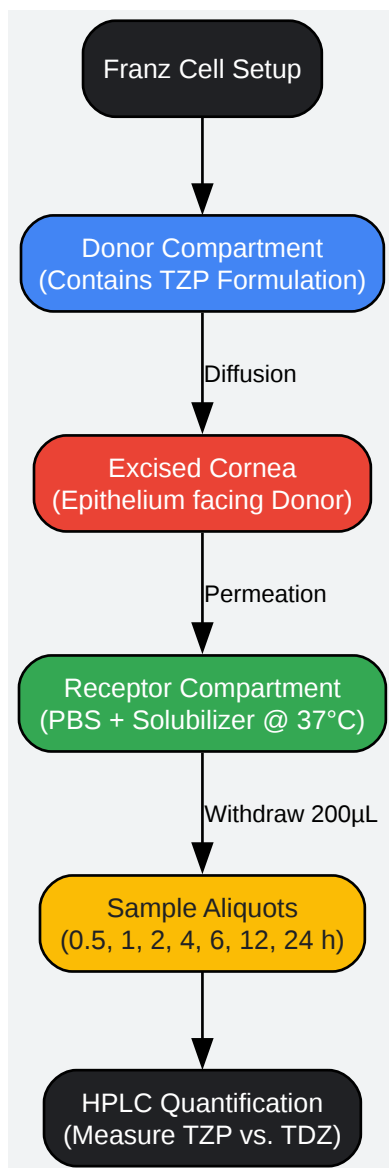
- Dialyze the suspension against distilled water for 12 hours to remove DMSO, or use centrifugation (15,000 RPM, 30 min) to pellet the NCs, then resuspend in isotonic buffer.
- Characterization Check:
 - Target Particle Size: 150–300 nm (measured via Dynamic Light Scattering - DLS).
 - Polydispersity Index (PDI): < 0.3.

Protocol B: In Vitro Corneal Permeability (Franz Diffusion Cell)

This protocol validates the conversion and penetration of the drug through corneal tissue.[\[8\]](#)

Experimental Setup

- Apparatus: Vertical Franz Diffusion Cell (Orifice diameter: ~9 mm).
- Membrane: Freshly excised porcine or rabbit cornea (stored in glutathione bicarbonate Ringer's solution).
- Receptor Medium: Simulated Tear Fluid (STF) or PBS (pH 7.4) with 2% Hydroxypropyl-beta-cyclodextrin (to maintain sink conditions for the lipophilic active drug).



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Figure 2: Workflow for Ex Vivo Corneal Permeation Study.

Procedure

- **Mounting:** Clamp the cornea between the donor and receptor chambers. Ensure no air bubbles exist in the receptor chamber.
- **Equilibration:** Allow the cornea to equilibrate with the receptor medium (37°C) for 15 minutes.

- Dosing: Apply 100 µL of the TZP formulation (equivalent to ~0.1% w/v) into the donor compartment.
- Sampling: Withdraw samples from the receptor arm at predetermined intervals. Immediately replace the withdrawn volume with fresh, pre-warmed medium.
- Data Processing: Calculate the Apparent Permeability Coefficient (

):

Where

is the flux,

is the area, and

is the initial concentration.

Protocol C: Bioanalytical Quantification (HPLC)

Accurate separation of the Prodrug (Phosphate) from the Active (Tedizolid) is crucial to determine if hydrolysis occurred during permeation.

HPLC Conditions

Parameter	Specification
Column	C18 Reverse Phase (e.g., Phenomenex Luna, 250 x 4.6 mm, 5 µm)
Mobile Phase A	0.02 M Potassium Dihydrogen Phosphate (pH 3.5)
Mobile Phase B	Acetonitrile (ACN)
Mode	Gradient Elution (See Table Below)
Flow Rate	1.0 mL/min
Wavelength	251 nm (or 300 nm)
Injection Vol	20 µL

Gradient Profile

Time (min)	Mobile Phase A (%)	Mobile Phase B (%)
0.0	80	20
5.0	80	20
15.0	20	80
20.0	20	80
25.0	80	20

Validation Criteria:

- Resolution (): > 2.0 between Tedizolid Phosphate (early eluting, polar) and Tedizolid (late eluting, non-polar).
- Linearity:
over range 0.1 – 50 µg/mL.

Expected Results & Troubleshooting

Solubility Comparison

Compound	Aqueous Solubility (pH 7. [4]4)	LogP
Tedizolid (Active)	~0.13 mg/mL	~2.4 (Lipophilic)
Tedizolid Phosphate	>50 mg/mL	< 0 (Hydrophilic)

Troubleshooting Guide

- Issue: Low recovery in receptor fluid.
 - Cause: Drug trapped in corneal stroma or binding to glass.

- Solution: Perform a mass balance study by extracting the corneal tissue with Methanol at the end of the experiment to quantify retained drug.
- Issue: Rapid hydrolysis in donor chamber.
 - Cause: Contamination with enzymes or unstable pH.
 - Solution: Ensure donor formulation is buffered to pH 6.0–7.0 and check sterility.

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